

Dichloronitromethane soil adsorption compared other fumigants

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Compound Focus: Dichloronitromethane

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Chloropicrin & Dichloronitromethane Data

The table below summarizes key data for chloropicrin and its metabolite, **dichloronitromethane**. Chloropicrin is a widely used soil fumigant, and **dichloronitromethane** is one of its primary degradation products [1].

Property / Metric	Chloropicrin (CCl ₃ NO ₂)	Dichloronitromethane (CHCl ₂ NO ₂)	Notes / Experimental Context
Basic Chemical Properties			
Molecular Formula	CCl ₃ NO ₂ [2]	Information not in search results	Dichloronitromethane is identified as a metabolite of Chloropicrin [1].
Water Solubility (at 25°C)	2 g/L [2]	Information not in search results	
Vapor Pressure (at 25°C)	23.2 mmHg [2]	Information not in search results	High volatility drives emission losses after soil application [3].

Property / Metric	Chloropicrin (CCl ₃ NO ₂)	Dichloronitromethane (CHCl ₂ NO ₂)	Notes / Experimental Context
Adsorption & Degradation			
Soil Adsorption Coefficient (Koc)	25 cm ³ /g [2]	Information not in search results	Indicates low to moderate adsorption to soil organic matter.
Half-Life in Soil	13.6 hours (in control soil) [3]	Degrades more rapidly in biochar than soil [3]	Half-life decreased to 6.4 hours in soil amended with 5% biochar [3].
Maximum Biochar Adsorption Capacity	< 5 mg/g [3]	Information not in search results	Measured for biochar derived from wood pyrolyzed at 400°C [3].
Emission & Concentration Impact			
Emission Reduction with Biochar	85.7% - 97.7% [3]	Information not in search results	Achieved with biochar amendment of 2% to 5% (w/w) in top 5 cm of soil [3].
Soil Gas-Phase Concentration	Reduced in top 5 cm soil [3]	Information not in search results	Biochar amendment reduced concentration in the soil air phase within 48 hours [3].

Detailed Experimental Protocols

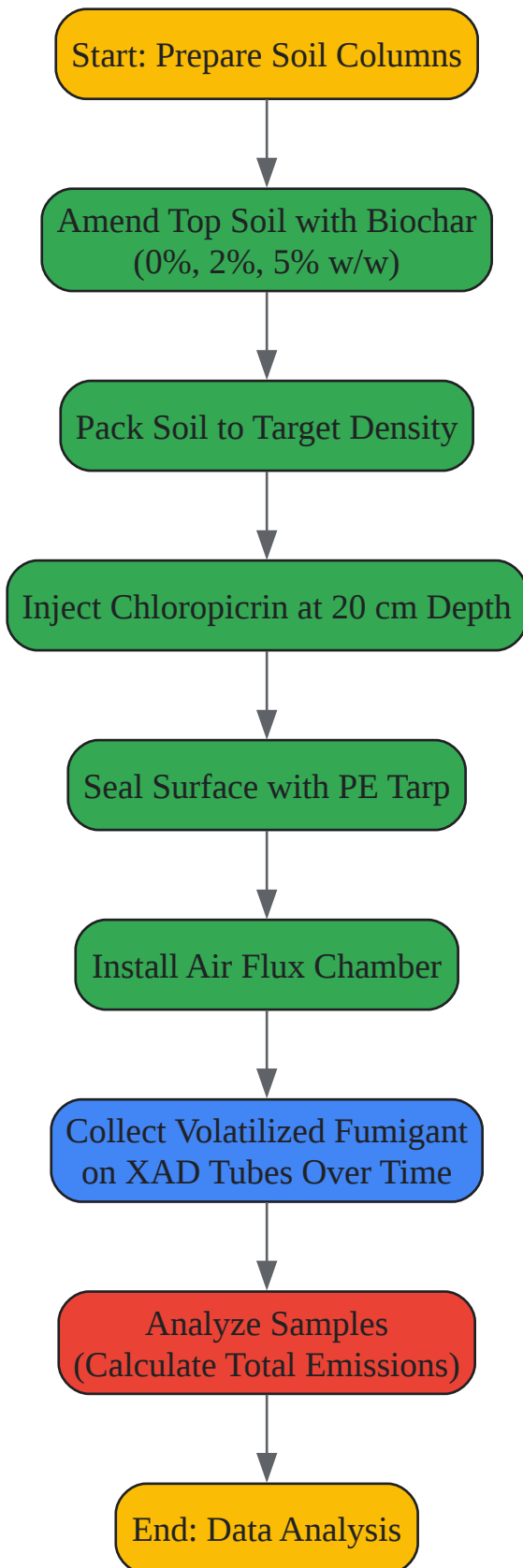
The data in the table above comes from two key experimental setups focused on controlling chloropicrin's environmental impact.

Biochar Amendment for Emission Reduction

This study investigated using biochar to adsorb chloropicrin and reduce its emissions from soil [3].

- **Soil Column Setup:** Scientists packed sandy loam soil into stainless-steel columns (15 cm diameter, 72 cm length) to a bulk density of 1.3 g/cm³.
- **Biochar Application:** Biochar, produced from wood pyrolyzed at 400°C, was mixed into the top 5 cm layer of soil at rates of 0%, 2%, and 5% by weight.
- **Fumigation & Sampling:** Chloropicrin was injected at a 20 cm depth. The soil surface was covered with a polyethylene (PE) tarp. Air was drawn from a flux chamber at the top of the column, and volatilized chloropicrin was captured in XAD sorbent tubes for analysis.
- **Measurement:** The amount of chloropicrin captured over time was used to calculate total emission losses. Soil gas concentration was also monitored through ports at various depths.

The following diagram illustrates the experimental workflow for measuring fumigant emissions from soil columns.



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Soil Potassium Conversion and Microbial Analysis

This study examined how chloropicrin fumigation affects soil nutrients and microbial communities [1].

- **Pot Experiment:** Soil was treated with chloropicrin (65 mg/kg) and sealed for 7 days. After aerating, tomato seedlings were planted.
- **Soil Potassium Measurement:** Three forms of potassium were measured in rhizosphere soil at multiple time points post-fumigation:
 - **Rapidly Available K:** Extracted with 1 mol/L NH₄OAc (pH 7.0) and measured by flame photometry.
 - **Available K:** Extracted with 2 mol/L HNO₃ and measured by flame photometry.
 - **Slowly Available K:** Extracted by boiling with 1 mol/L HNO₃ for 10 minutes and measured by flame photometry.
- **Microbial Community Analysis:** DNA was extracted from soil samples, and microbial community structure was analyzed to link changes to nutrient dynamics.

Interpretation of Available Evidence

- **Dichloronitromethane's Role:** The data confirms that **dichloronitromethane** is a metabolite of chloropicrin that **degrades more rapidly in biochar than in soil alone** [3]. This suggests that biochar amendments can help mitigate the persistence of both the parent fumigant and its breakdown product.
- **Chloropicrin's Low Adsorption:** Chloropicrin has a relatively low soil adsorption coefficient (K_{oc} of 25 cm³/g) and is highly volatile [2]. This combination is why a significant focus of research is on methods, like biochar amendment, to retain it in the soil and reduce atmospheric emissions [3].
- **Microbial Impact:** Chloropicrin fumigation significantly alters soil microbial community structure and reduces diversity, which is a key mechanism behind its effectiveness and its impact on soil nutrient cycles [1].

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References

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2. - Wikipedia Chloropicrin [en.wikipedia.org]

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